

Technical Guide: (2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride

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Compound of Interest

Compound Name: 4-(2,4-Difluorophenyl)piperidine

Cat. No.: B1317474

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Introduction

(2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride, with CAS number 106266-04-0, is a key chemical intermediate primarily utilized in the synthesis of various pharmaceutical compounds. Its structural features, particularly the difluorobenzoyl moiety, make it a valuable building block in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and known applications, with a focus on its role in the development of antipsychotic medications.

Physicochemical Properties

The following table summarizes the key physicochemical properties of (2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride.

Property	Value	Reference
CAS Number	106266-04-0	[1]
Molecular Formula	C ₁₂ H ₁₄ ClF ₂ NO	[1]
Molecular Weight	261.7 g/mol	[2]
Appearance	Off-white to light yellow powder/crystal	[2][3]
Melting Point	203-216 °C (decomposition)	[1]
Purity	≥98% (HPLC)	[2][3]
Storage Conditions	Room temperature, under inert atmosphere	[3]

Synthesis

(2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride is synthesized from a precursor ketone. The following protocol outlines a common synthetic route.

Experimental Protocol: Synthesis of 4-(2,4-difluorobenzoyl)piperidine hydrochloride

This protocol describes the deprotection of a precursor ketone to yield the desired product.

Materials:

- Precursor ketone (e.g., N-protected 4-(2,4-difluorobenzoyl)piperidine)
- Concentrated Hydrochloric Acid (HCl)
- Acetic Acid
- Isopropanol
- Diethyl ether (Et₂O)

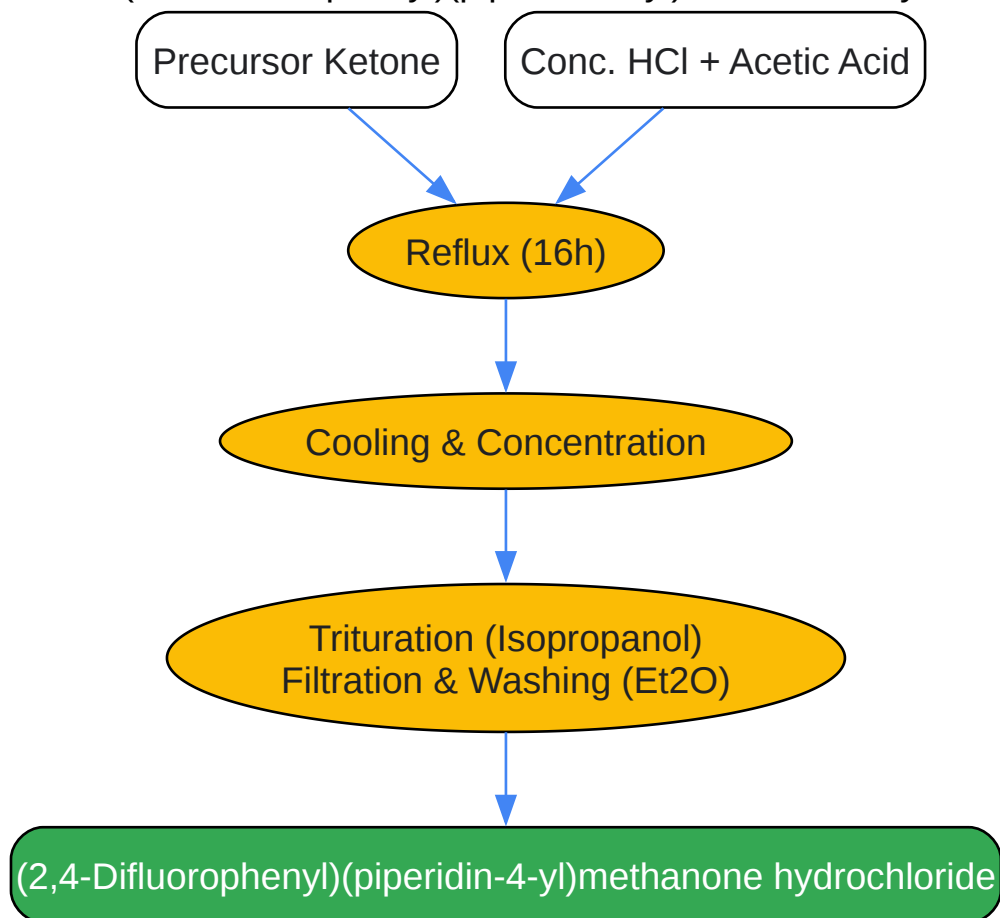
Procedure:

- A mixture of 125 mL of concentrated HCl and 125 mL of acetic acid is prepared.
- 40 g (0.15 mol) of the precursor ketone is added to the acid mixture.
- The reaction mixture is refluxed for 16 hours.
- After reflux, the mixture is cooled to room temperature.
- The cooled mixture is concentrated in vacuo to remove the solvents.
- The resulting white residue is triturated with hot isopropanol.
- The solid product is collected by filtration.
- The filtered solid is washed with diethyl ether (Et₂O).
- The final product is dried to yield 4-(2,4-difluorobenzoyl)piperidine hydrochloride.

Expected Yield: 32.3 g (83%)

Synthesis Workflow Diagram

Synthesis of (2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride



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Caption: Synthesis workflow for the hydrochloride salt.

Biological Context and Applications

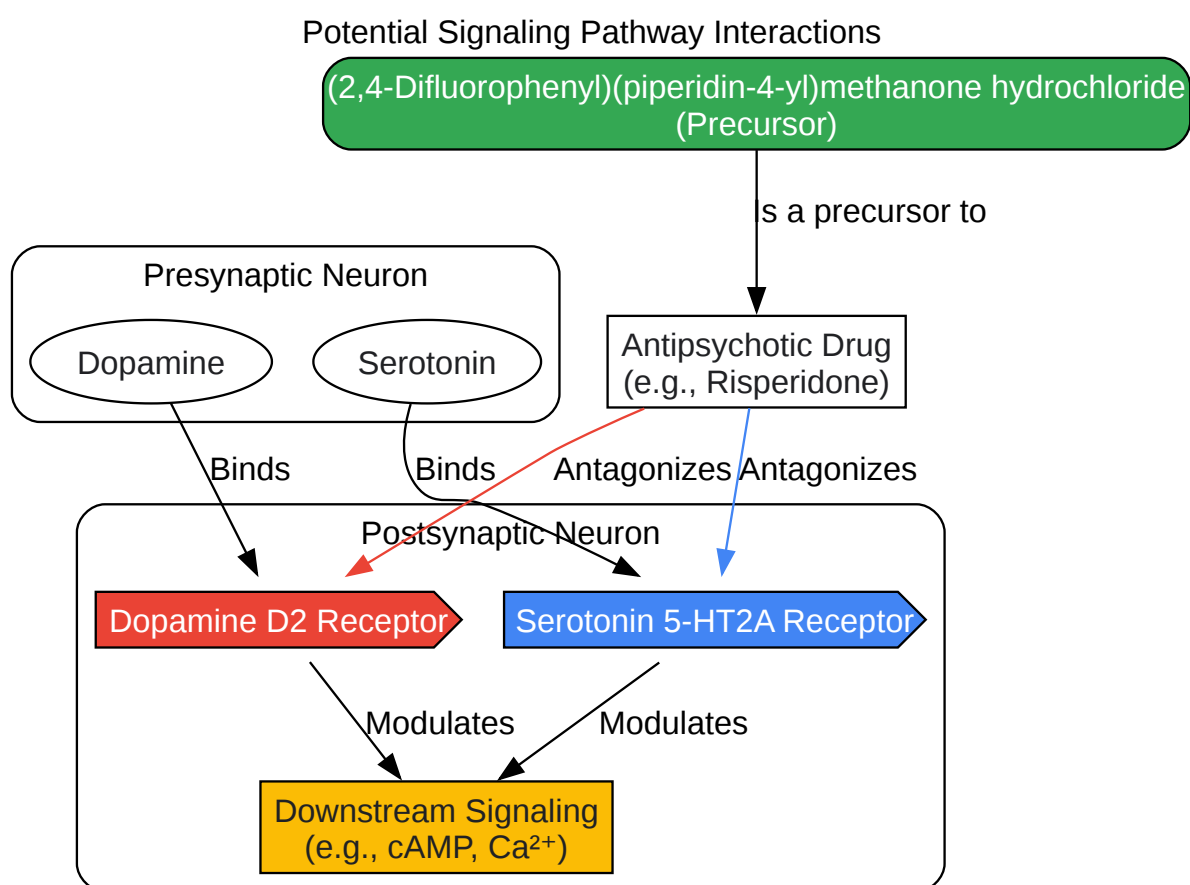
(2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride is a crucial intermediate in the synthesis of several atypical antipsychotic drugs, most notably Risperidone and Iloperidone.^[4] These drugs are potent antagonists of dopamine D2 and serotonin 5-HT_{2A} receptors, which are key targets in the treatment of schizophrenia and other psychiatric disorders.^{[5][6]}

While direct biological activity data for (2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride is not extensively available in the public domain, its role as a precursor strongly suggests that its molecular scaffold is designed to interact with these receptor systems. The

difluorophenyl and piperidine moieties are common pharmacophores in ligands targeting aminergic G-protein coupled receptors.

Implied Signaling Pathway Involvement

The therapeutic effects of antipsychotics like Risperidone are attributed to their modulation of dopaminergic and serotonergic signaling pathways in the brain.[6] (2,4-Difluorophenyl) (piperidin-4-yl)methanone hydrochloride serves as a foundational structure for building molecules that interact with these pathways.



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Caption: Implied modulation of neurotransmitter pathways.

Analytical Methods

Standard analytical techniques are employed to characterize and assess the purity of (2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride.

High-Performance Liquid Chromatography (HPLC)

Purity is typically determined by reverse-phase HPLC. While a specific monograph for this compound is not publicly available, a general method would involve a C18 column with a mobile phase consisting of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol), with UV detection. The purity is often reported to be $\geq 98\%$.^{[2][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used for structural confirmation. The spectra would be consistent with the structure of (2,4-Difluorophenyl)(piperidin-4-yl)methanone, with characteristic signals for the aromatic protons of the difluorophenyl ring and the aliphatic protons of the piperidine ring. The hydrochloride salt form may lead to broadening of the N-H proton signal of the piperidine.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound. The expected molecular ion peak would correspond to the free base of the molecule ($\text{C}_{12}\text{H}_{13}\text{F}_2\text{NO}$), with a molecular weight of approximately 225.23 g/mol.

Conclusion

(2,4-Difluorophenyl)(piperidin-4-yl)methanone hydrochloride is a well-characterized chemical intermediate with significant applications in pharmaceutical synthesis. Its straightforward synthesis and the importance of the final products, such as Risperidone, underscore its relevance in drug development. Further research into the direct biological activities of this compound could reveal additional pharmacological applications. This guide provides a foundational understanding for researchers and developers working with this important molecule.

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